

Application Notes and Protocols: Torin 2

Dissolution and Storage in DMSO

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Compound of Interest

Compound Name: *Torin 2*

Cat. No.: *B611424*

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Audience: This document is intended for researchers, scientists, and drug development professionals utilizing **Torin 2** in their experiments.

Introduction

Torin 2 is a potent, selective, and ATP-competitive inhibitor of the mTOR (mammalian target of rapamycin) kinase.[1][2][3] It effectively inhibits both mTORC1 and mTORC2 complexes, which are crucial regulators of cell growth, proliferation, and survival.[4] With an IC_{50} of 2.1 nM and a cellular EC_{50} of 0.25 nM for mTOR, **Torin 2** demonstrates high potency.[1] It also exhibits over 800-fold selectivity for mTOR compared to phosphoinositide 3-kinases (PI3K).[1][5] Due to its poor solubility in aqueous solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. Proper handling, dissolution, and storage are critical to ensure the compound's stability and the reproducibility of experimental results.

Chemical and Physical Properties

Torin 2 is typically supplied as a white to light yellow or beige lyophilized powder.[4]

Property	Value	References
Molecular Weight	432.4 g/mol	[1][2][4]
Molecular Formula	C ₂₄ H ₁₅ F ₃ N ₄ O	[1][2][4]
CAS Number	1223001-51-1	[1][4]
Purity	≥98% (HPLC)	[1]
Solubility in DMSO	Soluble up to 94.81 mM (41 mg/mL). Other reported solubilities include 20 mM, 36.12 mM, and 8 mg/mL.	[1][2][4][6][7]
Aqueous Solubility	Insoluble	[6]

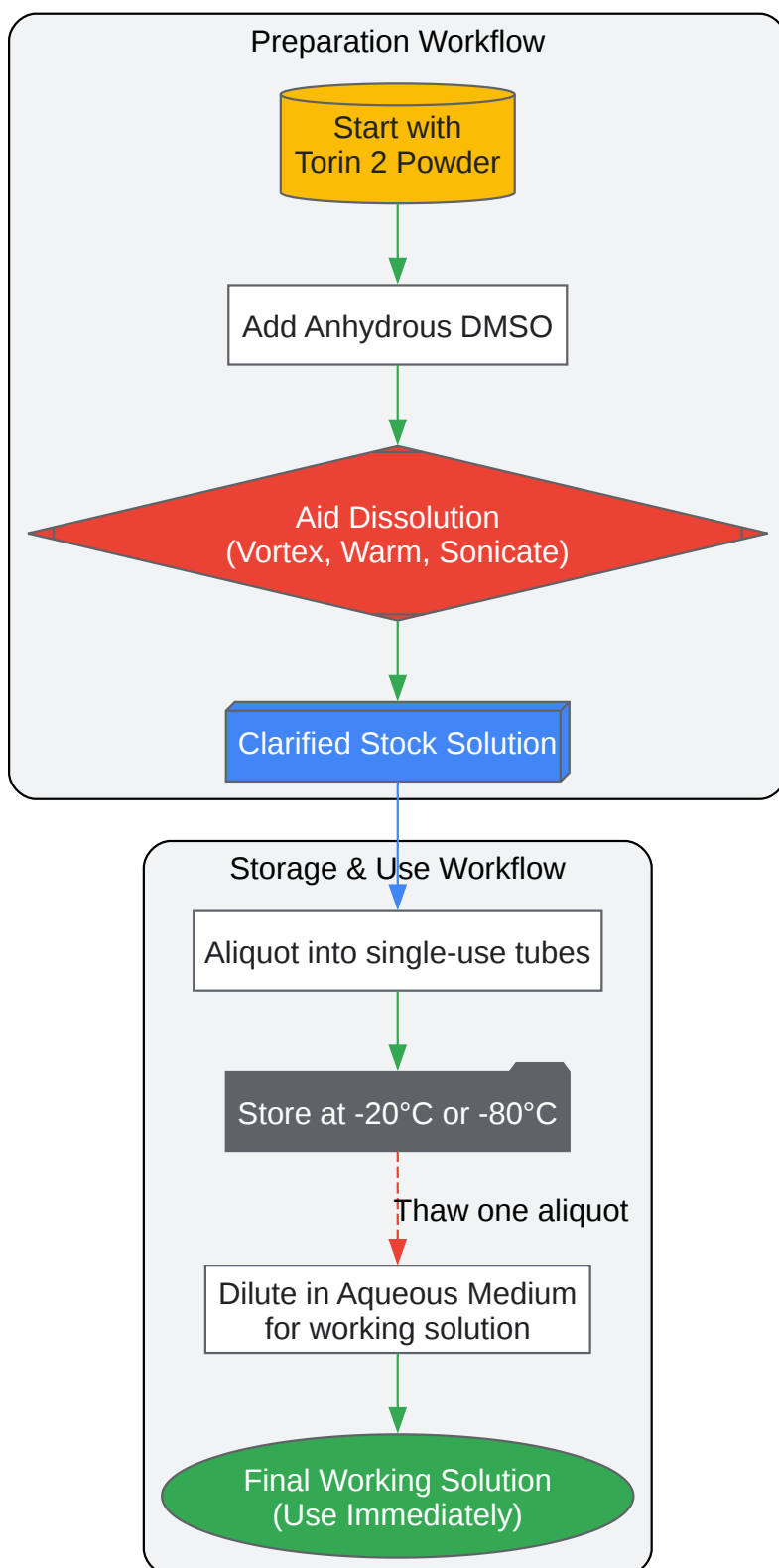
Experimental Protocols

- **Torin 2** (lyophilized powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, recommended)
- Water bath or incubator set to 37°C (optional)

This protocol provides an example for preparing a 5 mM stock solution from 5 mg of **Torin 2** powder. Calculations can be adjusted based on the desired concentration and starting amount.

- **Pre-use Preparation:** Before opening, bring the vial of **Torin 2** powder to room temperature to prevent condensation.

- Calculation: To prepare a 5 mM stock solution from 5 mg of **Torin 2** (MW: 432.4 g/mol), the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.005 \text{ mol/L} * 432.4 \text{ g/mol}) = 0.0023127 \text{ L}$
 - $\text{Volume (mL)} = 2.31 \text{ mL}$
- Reconstitution:
 - Aseptically add 2.31 mL of anhydrous DMSO to the vial containing 5 mg of **Torin 2**.[\[2\]](#)
 - It is recommended to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for several minutes to facilitate dissolution.
 - If the compound does not fully dissolve, warming the solution to 37°C for 10-15 minutes and/or placing it in an ultrasonic bath for a short period can aid in complete solubilization.
[\[5\]](#)[\[9\]](#)
 - Visually inspect the solution to ensure no particulates are present. The solution should be clear.



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Caption: Workflow for dissolving and storing **Torin 2** in DMSO.

Proper storage is essential to maintain the long-term activity of **Torin 2**.

- Solid Form: The lyophilized powder should be stored desiccated at -20°C for long-term stability (up to 3 years) or at 2-8°C for shorter periods.[5][9][10]
- Stock Solution:
 - Aliquoting: To prevent degradation from repeated freeze-thaw cycles, the DMSO stock solution should be dispensed into single-use aliquots in sterile tubes.[2][10]
 - Temperature: Store the aliquots at -20°C for short-to-medium term (stable for at least 3 months) or at -80°C for long-term storage (stable for up to a year).[2][9][10]

Torin 2 in DMSO may precipitate when diluted directly into aqueous buffers or media.[8]

- Thaw: Remove a single aliquot of the DMSO stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution:
 - Perform serial dilutions of the concentrated stock solution in DMSO first to get closer to the final desired concentration.[8]
 - Add the final, diluted DMSO sample to your aqueous experimental medium (e.g., cell culture medium or assay buffer) and mix immediately.
- Final DMSO Concentration: For cell-based assays, ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.[8][10]
- Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the medium as the treated samples.[8][11]

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